

Synthesis of 4-Nitrothiophene-2-carbonitrile from 2-Cyanothiophene: A Technical Guide

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Compound of Interest

Compound Name: 4-Nitrothiophene-2-carbonitrile

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This in-depth technical guide provides a comprehensive overview of the synthesis of **4-Nitrothiophene-2-carbonitrile**, a valuable building block in medicinal chemistry and materials science. This document details the nitration of 2-cyanothiophene, including a thorough experimental protocol, and outlines the necessary characterization of the final product.

Synthesis Overview

The synthesis of **4-Nitrothiophene-2-carbonitrile** from 2-cyanothiophene is achieved through electrophilic nitration. This reaction typically yields a mixture of the 4-nitro and 5-nitro isomers. The electron-withdrawing nature of the cyano group at the 2-position directs the incoming nitro group to the 4- and 5-positions of the thiophene ring. Subsequent separation of the desired 4-nitro isomer is a critical step in obtaining the pure product.

Experimental Protocol: Nitration of 2-Cyanothiophene

This section provides a detailed methodology for the nitration of 2-cyanothiophene to produce a mixture of **4-Nitrothiophene-2-carbonitrile** and **5-Nitrothiophene-2-carbonitrile**.^[1]

Materials:

- 2-Cyanothiophene

- Concentrated Sulfuric Acid (H_2SO_4)
- Fuming Nitric Acid (HNO_3)
- Ice

Procedure:

- In a flask equipped with a stirrer, cool 10 mL of concentrated sulfuric acid to 0°C.
- To the cooled sulfuric acid, add 4.0 g (0.036 mol) of 2-cyanothiophene.
- Prepare a nitrating mixture by combining concentrated sulfuric acid and fuming nitric acid in a 1:1 ratio.
- Add 6 mL of the nitrating mixture dropwise to the solution of 2-cyanothiophene, ensuring the temperature is maintained between 10°C and 15°C.
- After the addition is complete, allow the reaction mixture to warm to room temperature and continue stirring for an additional hour. The solution will turn a dark red color.
- Quench the reaction by pouring the dark red solution into 50 mL of ice water with vigorous stirring.
- A yellow solid, which is a mixture of the 4- and 5-nitro isomers, will precipitate.
- Collect the solid by filtration and wash it with two 5 mL portions of ice water.
- The resulting solid is a mixture of **4-Nitrothiophene-2-carbonitrile** and 5-Nitrothiophene-2-carbonitrile.

Quantitative Data:

Parameter	Value	Reference
Starting Material	2-Cyanothiophene	[1]
Product	Mixture of 4- & 5-nitro 2-cyano thiophene	[1]
Total Yield of Isomeric Mixture	3.7 g (66%)	[1]
Isomer Ratio (4-nitro : 5-nitro)	1 : 2	[1]

Isomer Separation

The separation of the 4-nitro and 5-nitro isomers is crucial to isolate the desired **4-Nitrothiophene-2-carbonitrile**. While the initial search did not yield a specific protocol for the separation of this particular isomeric mixture, standard laboratory techniques such as fractional crystallization or column chromatography are commonly employed for separating isomers with different physical properties. The development of a specific separation protocol would require experimental optimization.

Characterization of 4-Nitrothiophene-2-carbonitrile

The identity and purity of the synthesized **4-Nitrothiophene-2-carbonitrile** should be confirmed using various analytical techniques.

Physicochemical Properties:

Property	Value
Molecular Formula	C ₅ H ₂ N ₂ O ₂ S
Molecular Weight	154.15 g/mol

Spectroscopic Data:

While a complete set of experimental spectra for **4-Nitrothiophene-2-carbonitrile** was not found in the initial search, the following ¹³C NMR data is available:

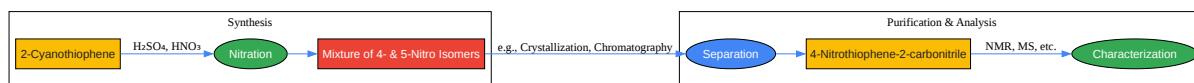
¹³C NMR Chemical Shifts:

A ^{13}C NMR spectrum for **4-nitrothiophene-2-carbonitrile** is available for reference.

Further characterization using ^1H NMR and mass spectrometry would be necessary to fully confirm the structure of the isolated product.

Synthesis Workflow

The following diagram illustrates the key steps in the synthesis of **4-Nitrothiophene-2-carbonitrile**.



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Caption: Synthesis workflow for **4-Nitrothiophene-2-carbonitrile**.

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References

- 1. dev.spectrabase.com [dev.spectrabase.com]
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